

synthesis and manufacturing of Acid Red 315

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Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

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A comprehensive technical guide on the synthesis and manufacturing of **Acid Red 315**, designed for researchers, scientists, and professionals in drug development and related chemical industries.

Introduction to Acid Red 315

Acid Red 315, also known by its Colour Index name C.I. **Acid Red 315**, is a synthetic organic dye belonging to the monoazo class of dyes.[1][2] Structurally, it is a 1:2 metal complex dye, typically involving chromium, which enhances its stability and fastness properties.[3][4] This dye is characterized by the presence of one or more azo groups (—N=N—) that are responsible for its color.[3] It generally appears as a red crystalline or powdered solid and exhibits good solubility in water and alcohol.[3][5] **Acid Red 315** is primarily used for dyeing and printing on wool, silk, nylon, and blended fabrics, as well as for leather dyeing.[6][7][8]

Physicochemical and Technical Data

A summary of the key properties and technical specifications of **Acid Red 315** is provided in the tables below.

Table 1: General and Physicochemical Properties

Property	Value	Reference
CAS Number	12220-47-2	[2] [3] [4]
Chemical Class	Monoazo, 1:2 Metal Complex	[1] [4]
Physical Appearance	Red Powder	[1] [2] [5]
Hue	Bluish Red / Yellowish Light Red	[2] [4]
Solubility	Soluble in water and alcohol solvents	[1] [5]
Density	Approximately 1.458 g/cm ³ (at 20°C)	[5]
Vapor Pressure	Nearly 0 Pa (at 20°C)	[5]
Dye Content	>98%	[1]

Table 2: Fastness Properties

Fastness Test	Grade
Light Fastness	6-7
Washing Fastness	4-5
Soaping Fastness	4-5
Perspiration Fastness	4-5
Seawater Fastness	5

Source:[\[1\]](#)[\[4\]](#)[\[6\]](#)

Synthesis and Manufacturing

The conventional manufacturing process for **Acid Red 315** is a well-established multi-step chemical synthesis. This pathway is characterized by a three-step sequence: diazotization, azo coupling, and subsequent metallization with a chromium salt.[\[3\]](#)

Synthesis Workflow

The following diagram illustrates the key stages in the traditional synthesis of **Acid Red 315**.

Caption: A flowchart detailing the three main stages of **Acid Red 315** synthesis.

Experimental Protocols

The following sections provide a detailed methodology for each key stage of the synthesis process.

- **Preparation of Amine Solution:** An aromatic amine, such as 4-nitroaniline, is dissolved in an acidic medium, typically hydrochloric acid.[3]
- **Cooling:** The solution is cooled to a low temperature, specifically between 0–5°C, to ensure the stability of the diazonium salt to be formed.[3] This temperature control is critical as diazonium salts are unstable and can decompose at higher temperatures.[3]
- **Addition of Nitrite:** An aqueous solution of sodium nitrite is then slowly added to the cooled amine solution.[3] This initiates the diazotization reaction, converting the primary aromatic amine into its corresponding diazonium salt.[3] The reaction must be maintained within the 0–5°C range throughout the addition.[3]
- **Completion:** The resulting diazonium salt solution is typically used immediately in the subsequent azo coupling step due to its instability.[3]
- **Preparation of Coupling Solution:** A coupling component, such as a naphthol derivative like 1-naphthol-4-sulfonic acid, is prepared in a separate vessel.[3]
- **pH Adjustment:** The conditions for the coupling reaction are made alkaline, typically by the addition of sodium hydroxide.[3]
- **Coupling Reaction:** The freshly prepared, cold diazonium salt solution is added to the alkaline solution of the coupling component.[3]
- **Temperature Control:** The temperature of the reaction mixture is controlled and maintained between 8–10°C to promote the formation of the desired primary azo compound and minimize side reactions.[3]

- **Complexation:** The primary azo compound formed in the previous step is treated with a chromium salt.[3]
- **Reaction Conditions:** The reaction conditions (temperature, pH, reaction time) are controlled to facilitate the formation of the stable 1:2 chromium-azo complex.
- **Isolation and Purification:** Upon completion of the reaction, the final product, **Acid Red 315**, is isolated, purified, and dried to yield a red powder. Chromatographic methods are essential for assessing the purity and identifying any intermediates or subsidiary colorants.[3]

Environmental and Safety Considerations

The traditional synthesis of **Acid Red 315** involves the use of potentially hazardous chemicals and can generate significant wastewater.[3] In response to increasing environmental regulations, research has been directed towards developing greener and more efficient manufacturing pathways.[3]

Safety Precautions:

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Minimize dust generation and accumulation.[9]
- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, chemical safety goggles, and rubber gloves. An approved respirator should be used when necessary.[9]
- **Storage:** Store in tight, light-resistant containers in a cool, ventilated room, protected from moisture and heat.[7][9][10]
- **Incompatibilities:** Avoid contact with strong oxidizing and reducing agents.[9]

Degradation Pathways

The breakdown of azo dyes like **Acid Red 315** is an area of significant environmental research. The core mechanism of bacterial degradation involves the reductive cleavage of the azo bond ($-N=N-$) by enzymes known as azoreductases.[3] This process typically occurs under anaerobic (oxygen-free) conditions and results in the formation of colorless, but potentially toxic, aromatic amines.[3] A subsequent aerobic (oxygen-present) stage is often required to

degrade these aromatic amine intermediates, making a two-stage anaerobic-aerobic process an effective method for the complete and safe removal of such dyes from the environment.[3]

The following diagram illustrates the general enzymatic degradation pathway for azo dyes.

Caption: A simplified diagram of the two-stage microbial degradation of azo dyes.

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